

Technical Guide: Solubility of p-Toluic Acid-d4 in Organic Solvents

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Compound of Interest

Compound Name: *p*-Toluic acid-d4

Cat. No.: B12391046

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **p-Toluic acid-d4** (4-Methylbenzoic acid-d4). Due to the limited availability of specific quantitative solubility data for the deuterated form, this document summarizes the known solubility characteristics of its non-deuterated analog, p-Toluic acid, and presents a detailed experimental protocol for determining the precise solubility of **p-Toluic acid-d4** in various organic solvents.

Introduction to p-Toluic Acid-d4

p-Toluic acid-d4 is the deuterium-labeled version of p-Toluic acid (4-Methylbenzoic acid).[1] It is a substituted benzoic acid where four hydrogen atoms on the aromatic ring have been replaced with deuterium.[2] Such isotopically labeled compounds are crucial in drug development and metabolic research, often used as internal standards for pharmacokinetic studies.[3] Understanding the solubility of **p-Toluic acid-d4** is critical for its application in experimental assays, formulation development, and various analytical techniques. While deuteration is not expected to dramatically alter the fundamental solubility properties compared to the parent compound, empirical determination is essential for precise applications.

Solubility Profile of p-Toluic Acid (Non-Deuterated)

p-Toluic acid is a white, crystalline solid.[4] Its solubility is largely dictated by the interplay between the polar carboxylic acid group and the non-polar tolyl group. It is generally characterized as being poorly soluble in water but soluble in a range of organic solvents.[5][6]

The solubility in aqueous solutions is pH-dependent; as a carboxylic acid, it becomes more soluble in basic solutions due to the formation of the water-soluble tolu-ate salt.[\[7\]](#)[\[8\]](#)

Data Presentation: Qualitative and Quantitative Solubility of p-Toluic Acid

The following table summarizes the available solubility data for non-deuterated p-Toluic acid in common organic solvents. This information serves as a valuable starting point for solvent selection in studies involving **p-Toluic acid-d4**.

Solvent	Formula	Type	Solubility of p-Toluic Acid	Reference(s)
Water	H ₂ O	Polar Protic	Poorly soluble / Insoluble	[5] [6] [9]
Acetone	C ₃ H ₆ O	Polar Aprotic	Soluble	[5] [6]
Ethanol	C ₂ H ₅ OH	Polar Protic	Soluble	[4] [7] [8]
Methanol	CH ₃ OH	Polar Protic	Soluble	[4] [9]
Diethyl Ether	(C ₂ H ₅) ₂ O	Polar Aprotic	Soluble	[4] [7] [8]
Chloroform	CHCl ₃	Non-polar	Soluble	[7]
Dimethyl Sulfoxide (DMSO)	C ₂ H ₆ OS	Polar Aprotic	55 mg/mL	[10]
N,N-Dimethylformamide (DMF)	C ₃ H ₇ NO	Polar Aprotic	Soluble	[11]

Note: The term "soluble" is qualitative. For precise applications, experimental determination of quantitative solubility for **p-Toluic acid-d4** is recommended.

Experimental Protocol: Quantitative Solubility Determination

The following section details a robust and widely used gravimetric method for determining the solubility of **p-Toluic acid-d4** in a given organic solvent.^{[12][13][14]} This method is based on the preparation of a saturated solution, followed by the evaporation of the solvent and weighing the residual solute.

3.1. Materials and Equipment

- **p-Toluic acid-d4** (solid)
- Selected organic solvent(s) (analytical grade)
- Analytical balance (readable to at least 0.1 mg)
- Vials or flasks with screw caps
- Thermostatic shaker or water bath for temperature control
- Pipettes and syringes
- Syringe filters (0.22 µm or 0.45 µm, compatible with the chosen solvent)
- Pre-weighed evaporation dishes or vials
- Drying oven or vacuum desiccator

3.2. Experimental Procedure

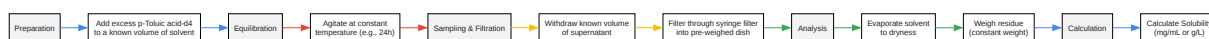
- Preparation of Saturated Solution:
 - Add an excess amount of **p-Toluic acid-d4** to a vial containing a known volume of the selected organic solvent. An excess is crucial to ensure that the solution reaches saturation, which is visually confirmed by the presence of undissolved solid.
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a thermostatic shaker or water bath set to the desired experimental temperature (e.g., 25 °C).

- Agitate the mixture for a sufficient period to ensure equilibrium is reached. This can take several hours to a day. A common practice is to agitate for 24 hours.
- Sample Collection and Filtration:
 - Once equilibrium is achieved, allow the vial to stand undisturbed at the experimental temperature for a short period to let the excess solid settle.
 - Carefully draw a known volume (e.g., 1 mL or 5 mL) of the supernatant using a pipette or syringe.
 - To ensure no solid particulates are transferred, pass the collected supernatant through a syringe filter into a pre-weighed evaporation dish or vial. The filter material should be chemically resistant to the solvent used.
- Solvent Evaporation:
 - Place the evaporation dish containing the filtered saturated solution in a drying oven set to a temperature that is high enough to evaporate the solvent efficiently but well below the melting point of p-Toluic acid (approx. 179-182 °C for the non-deuterated form) to prevent sublimation or decomposition.[4]
 - Alternatively, a vacuum desiccator or a rotary evaporator can be used for more gentle and efficient solvent removal.
 - Continue the drying process until a constant weight of the residue is achieved. This indicates that all the solvent has been removed.
- Data Analysis and Calculation:
 - Weigh the evaporation dish with the dry **p-Toluic acid-d4** residue.
 - Calculate the mass of the dissolved solute by subtracting the initial weight of the empty dish.
 - The solubility can then be expressed in various units, such as grams per liter (g/L) or milligrams per milliliter (mg/mL), by dividing the mass of the residue by the volume of the solvent aliquot taken.

$$\text{Solubility (mg/mL)} = (\text{Mass of dish with residue} - \text{Mass of empty dish}) / \text{Volume of aliquot taken}$$

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the gravimetric method for determining the solubility of **p-Toluic acid-d4**.



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Caption: Workflow for Gravimetric Solubility Determination.

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